

2-Amino-5-methylbenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-methylbenzonitrile

Cat. No.: B1267719

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In-Depth Technical Guide: 2-Amino-5-methylbenzonitrile

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **2-Amino-5-methylbenzonitrile**, a chemical compound relevant in various research and development applications.

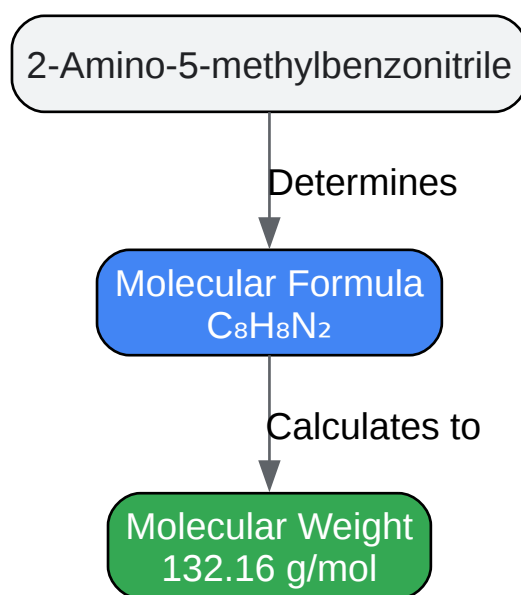
Core Molecular Data

The fundamental molecular characteristics of **2-Amino-5-methylbenzonitrile** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Source
Chemical Name	2-Amino-5-methylbenzonitrile	N/A
Molecular Formula	C ₈ H ₈ N ₂	[1][2][3]
Linear Formula	H ₂ NC ₆ H ₃ (CH ₃)CN	[4]
Molecular Weight	132.16 g/mol	[1][3][4]
Alternate Molecular Weight	132.17 g/mol	[2]
CAS Number	5925-93-9	[2][3][4]

Logical Relationship of Core Properties

The chemical structure, identified by its name, dictates the molecular formula, which in turn determines the precise molecular weight. This hierarchical relationship is fundamental to chemical identity.



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Caption: Relationship between chemical identity, formula, and molecular weight.

Note on Experimental Protocols: This document focuses on the fundamental molecular properties of **2-Amino-5-methylbenzonitrile**. Detailed experimental protocols for synthesis,

purification, or specific applications (e.g., in drug development) are highly context-dependent and fall outside the scope of this core data sheet. Researchers should consult specialized literature or application notes for specific methodological guidance.

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References

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- To cite this document: BenchChem. [2-Amino-5-methylbenzonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267719#2-amino-5-methylbenzonitrile-molecular-weight-and-formula]

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